

# Cyclohexyl Acrylate: A Technical Guide to Hazards and Safe Handling

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## Compound of Interest

Compound Name: Cyclohexyl acrylate

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**Cyclohexyl acrylate** is a versatile monomer utilized in the synthesis of polymers for various applications, including adhesives and coatings.[1] While valuable in research and development, a thorough understanding of its potential hazards and strict adherence to handling protocols are imperative to ensure personnel safety and environmental protection. This technical guide provides an in-depth overview of the hazards associated with **cyclohexyl acrylate** and detailed precautions for its safe handling.

## Summary of Physical, Chemical, and Toxicological Data

The following table summarizes the key quantitative data for **cyclohexyl acrylate**, providing a quick reference for its physical properties, toxicity, and flammability characteristics.

Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	154.21 g/mol	[1][2][4]
Appearance	Colorless liquid	[2][5]
Boiling Point	182-184 °C	[1][2][6]
Flash Point	68 °C - 71.3 °C (Combustible Liquid)	[1][6][7]
Density	0.975 - 0.98 g/cm <sup>3</sup>	[1][2][8]
Oral LD50 (Rat)	~2,500 - 8,980 µL/kg	[4][5][8][9]
Dermal LD50 (Rabbit)	2,469.6 - 2,520 µL/kg	[4][5][7]
Aquatic Toxicity (Fish)	LC50: 1.4 - 1.56 mg/L, 96h (Pimephales promelas)	[10][11]

## Potential Hazards

**Cyclohexyl acrylate** is classified as a hazardous substance with multiple potential risks.[6][7][9]

### 2.1. Health Hazards

- Skin Irritation: Causes skin irritation.[4][6][7] Prolonged or repeated contact may lead to dermatitis.[9] It is also classified as a skin sensitizer, meaning it can cause an allergic reaction upon skin contact.[4][5]
- Eye Irritation: Causes serious eye irritation.[6][7]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[4][6][7]
- Ingestion: While specific data is limited, ingestion may be harmful. General first aid guidance suggests rinsing the mouth and seeking medical attention without inducing vomiting.[6][9]

### 2.2. Flammability Hazards

**Cyclohexyl acrylate** is a combustible liquid with a flashpoint between 68 °C and 71.3 °C.[1][6][7] Vapors may form explosive mixtures with air, and containers may explode when heated.[9][10] It should be kept away from heat, sparks, open flames, and other ignition sources.[6][7][10]

### 2.3. Environmental Hazards

This chemical is toxic to aquatic life with long-lasting effects.[6][7][10] It must be prevented from entering drains, sewers, or waterways.[6][9]

## Experimental Protocols and Handling Precautions

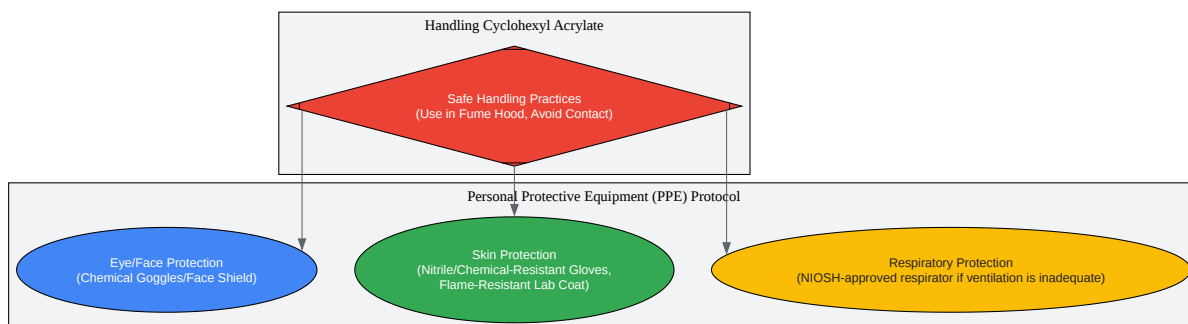
Adherence to strict safety protocols is crucial when working with **cyclohexyl acrylate**. The following sections outline detailed methodologies for safe handling, storage, and emergency procedures.

### 3.1. Engineering Controls

- **Ventilation:** Always handle **cyclohexyl acrylate** in a well-ventilated area.[6] The use of a chemical fume hood is highly recommended to minimize inhalation of vapors.[12] Local exhaust ventilation should be used to control emissions at the source.[7]
- **Emergency Equipment:** Ensure that a safety shower and an eyewash station are readily accessible and in good working order in the immediate vicinity of the work area.[9][12]

### 3.2. Personal Protective Equipment (PPE)

A comprehensive PPE plan is the primary defense against exposure.



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Caption: Required Personal Protective Equipment for handling **Cyclohexyl Acrylate**.

- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[10][13] A face shield may be necessary for splash protection.[12]
- Skin Protection: Wear chemical-resistant gloves, such as nitrile gloves.[9] Avoid natural rubber and PVC gloves.[14] A flame-resistant lab coat or coveralls should be worn to prevent skin contact.[6][9]
- Respiratory Protection: If ventilation is insufficient or if there is a risk of inhalation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[10]

### 3.3. Hygiene Practices

- Wash hands and any exposed skin thoroughly after handling.[6][7]

- Do not eat, drink, or smoke in areas where **cyclohexyl acrylate** is handled or stored.
- Remove contaminated clothing and wash it before reuse.[6]

### 3.4. Storage

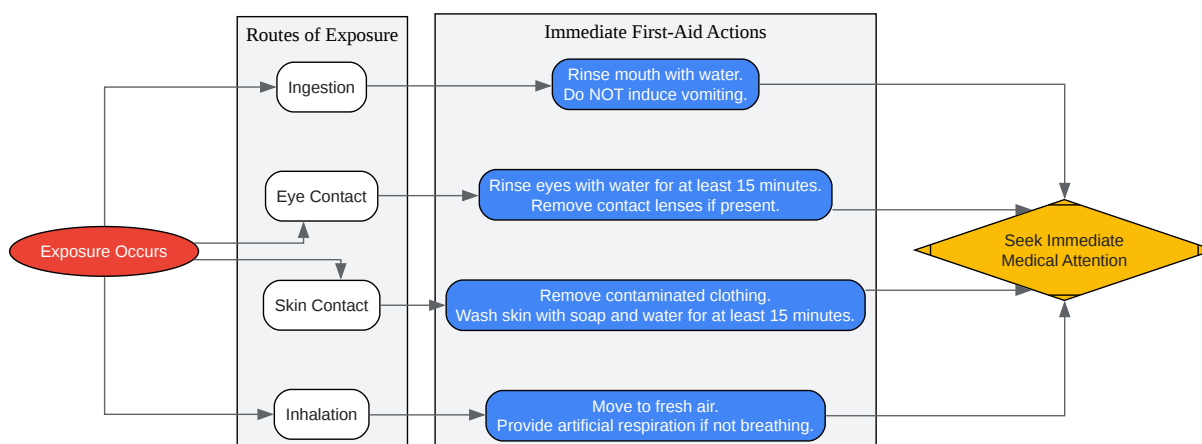
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[6][7][10]
- Keep away from heat, sparks, open flames, and other sources of ignition.[7][10]
- Store locked up and away from incompatible materials such as strong oxidizing agents, acids, and bases.[6][9][10]
- The product is often stabilized with an inhibitor like 4-methoxyphenol (MEHQ) to prevent polymerization.[2][5]

### 3.5. Spill and Disposal Procedures

- **Spill Response:** In the event of a spill, evacuate the area and remove all ignition sources.[6] Wear appropriate PPE.[6] Absorb the spill with an inert material such as sand, earth, or a universal binder and collect it in a suitable, closed container for disposal.[9][10] Do not allow the chemical to enter drains or waterways.[6][9]
- **Waste Disposal:** Dispose of waste in accordance with all applicable local, regional, and national regulations.[6][9] Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[10]

## Emergency and First-Aid Procedures

The following diagram illustrates the workflow for responding to an exposure incident.



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Caption: First-aid workflow for **Cyclohexyl Acrylate** exposure.

- Inhalation: If inhaled, move the individual to fresh air.[6] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[6][15]
- Skin Contact: Immediately remove all contaminated clothing.[6] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[6][9][15] If skin irritation persists, consult a physician.[9][15]
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, also under the eyelids.[9][15] If present and easy to do, remove contact lenses.[10] Seek medical attention.[6][9]

- Ingestion: Rinse the mouth with water.[6] Do not induce vomiting.[6][9] Never give anything by mouth to an unconscious person.[6] Call a physician or poison control center immediately. [6]

By understanding these hazards and diligently implementing the prescribed handling precautions, researchers and scientists can safely and effectively utilize **cyclohexyl acrylate** in their work. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier for the most comprehensive and up-to-date information.

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